

Application Notes and Protocols for the Mass Spectrometric Characterization of Oligopeptide-68

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Compound of Interest

Compound Name: Oligopeptide-68

Cat. No.: B15540794

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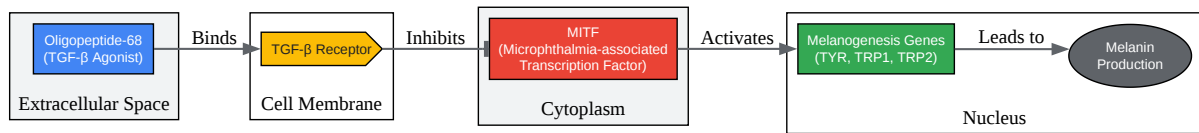
Introduction

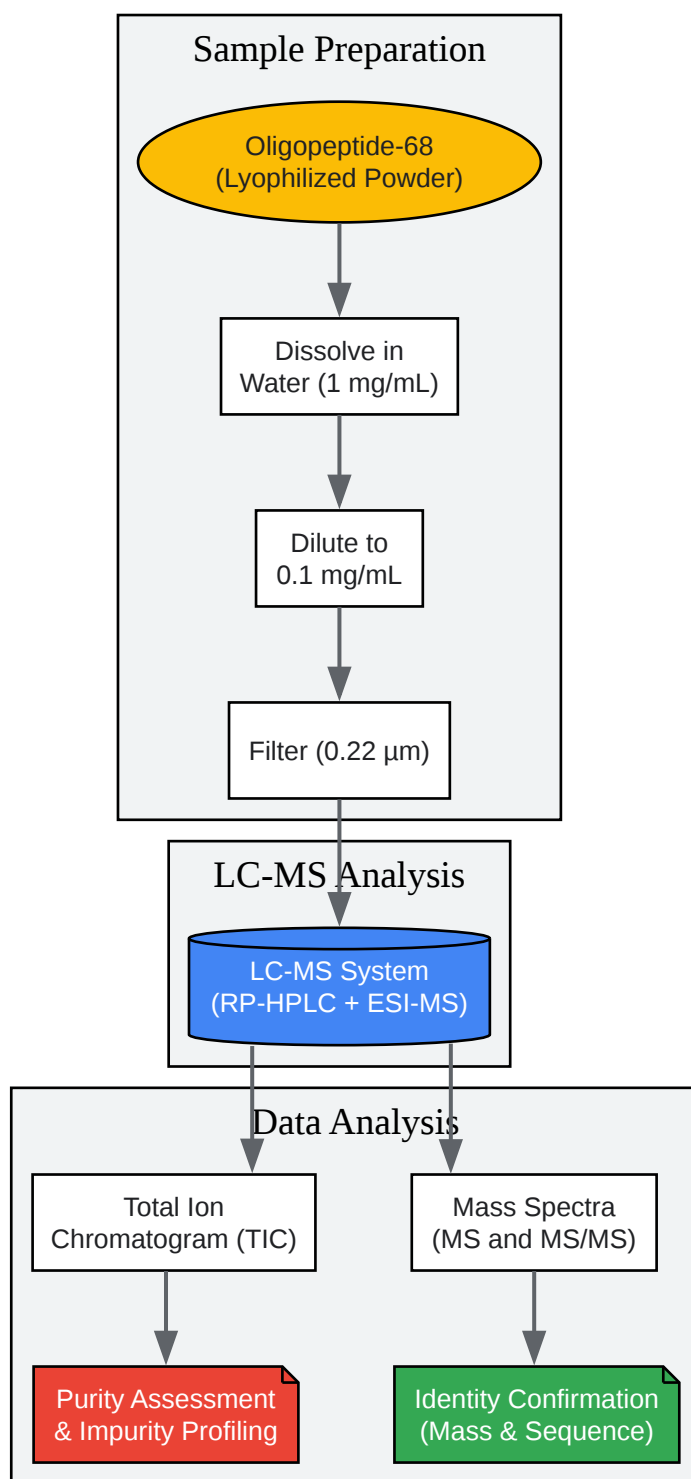
Oligopeptide-68 is a synthetic decapeptide with the amino acid sequence Arg-Asp-Gly-Gln-Ile-Leu-Ser-Thr-Trp-Tyr. It is a key active ingredient in various cosmetic and dermatological formulations, prized for its skin-brightening properties. The peptide functions by inhibiting the Microphthalmia-associated Transcription Factor (MITF), a key regulator of melanogenesis, thereby reducing melanin production.[1][2][3] As a biomimetic peptide that mimics Transforming Growth Factor- β (TGF- β), it effectively downregulates the entire melanin production pathway. Given its therapeutic and cosmetic potential, rigorous characterization of **Oligopeptide-68** is essential to ensure its identity, purity, and quality.

Mass spectrometry, coupled with liquid chromatography (LC-MS), is a powerful analytical technique for the comprehensive characterization of synthetic peptides like **Oligopeptide-68**. [4][5][6][7] This application note provides detailed protocols for the characterization of **Oligopeptide-68** using LC-MS, including methods for identity confirmation, purity assessment, and impurity profiling.

Signaling Pathway of Oligopeptide-68 in Melanogenesis Inhibition

Oligopeptide-68 acts as a TGF- β agonist, initiating a signaling cascade that ultimately suppresses melanin production.[1][8] The peptide binds to the TGF- β receptor on the surface of melanocytes, which leads to the inhibition of the MITF. MITF is a master transcriptional regulator of genes involved in melanin synthesis, including tyrosinase (TYR), tyrosinase-related protein 1 (TRP1), and tyrosinase-related protein 2 (TRP2). By downregulating the expression of these genes, **Oligopeptide-68** effectively reduces the production of melanin, leading to a skin-lightening effect.





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